

(R)-1-Amino-2-propanol physical characteristics

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Compound of Interest

Compound Name: 1-Amino-2-propanol

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An In-depth Technical Guide on the Physical Characteristics of (R)-1-Amino-2-propanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of (R)-1-Amino-2-propanol (also known as (R)-(-)-Isopropanolamine), a chiral amino alcohol. This compound serves as a critical building block in the synthesis of various pharmaceutical agents and is a key intermediate in important biological processes. The following sections detail its physical characteristics, the experimental methods used for their determination, and its role in biochemical pathways.

General and Chemical Properties

(R)-1-Amino-2-propanol is a chiral compound with the (R)-configuration at its stereocenter. It is a colorless to light yellow liquid or a low-melting solid, and is hygroscopic in nature. Its structure features both a primary amine and a secondary alcohol functional group, making it a versatile intermediate in organic synthesis.

Identifier	Value
IUPAC Name	(2R)-1-aminopropan-2-ol
CAS Number	2799-16-8[1][2][3][4]
Molecular Formula	C ₃ H ₉ NO[1][2][3][4]
Molecular Weight	75.11 g/mol [1][2][3][4]
InChI Key	HXKKHQJGJAFBHI-GSVOUGTGSA-N[1][2][3][5]
SMILES	C--INVALID-LINK--CN[1][3][5]

Physicochemical Data

The following tables summarize the key quantitative physical properties of (R)-**1-Amino-2-propanol**. These values are essential for its handling, characterization, and use in synthetic and analytical applications.

Table 1: Thermodynamic and Physical Properties

Property	Value	Conditions
Melting Point	24-26 °C	at 760 mm Hg[1][2][3][5][6]
Boiling Point	156-160 °C	at 760 mm Hg[1][2][5][6]
Density	0.954 g/mL	at 25 °C[1][2][3][5][6][7]
Flash Point	71 °C (159.8 °F)	Closed Cup[1][6]
Vapor Pressure	<1 mmHg	at 20 °C[1][2][3][5][7]
Vapor Density	2.6 (Air = 1)	
Autoignition Temp.	335 °C (635 °F)	[1][3][5]

Table 2: Optical and Spectroscopic Properties

Property	Value	Conditions
Refractive Index (n _D)	1.4482	at 20 °C[1][2][3][5][6]
Optical Rotation [α] _D	-23.5°	c = 1 in Methanol, at 20 °C[1][3][5]
Optical Purity (ee)	≥98%	(GLC)[1][3][5]

Table 3: Solubility and Partitioning Properties

Property	Value	Notes
Water Solubility	Soluble	[2][6][8]
Alcohol Solubility	Soluble	[6]
logP (o/w)	-1.127	Estimated[2][6]
pKa	12.92 ± 0.35	Predicted[2]

Experimental Protocols for Physical Characterization

Accurate determination of physical properties is fundamental for compound identification and purity assessment. Below are detailed methodologies for key experiments.

Melting Point Determination

The melting point is determined by heating a small sample and observing the temperature range from the first sign of melting to the complete liquefaction of the solid.

- Apparatus: Mel-Temp apparatus or Thiele tube, capillary tubes (one end sealed), thermometer.
- Procedure:
 - A small amount of the finely powdered solid is packed into a capillary tube to a height of 1-2 mm.[1][7]

- The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[\[1\]](#)
- The assembly is placed in a heating bath (e.g., mineral oil in a Thiele tube) or a metal block heating apparatus (Mel-Temp).[\[9\]](#)
- The sample is heated slowly, at a rate of approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[\[9\]](#)
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.[\[7\]](#) A narrow range (0.5-1.0°C) typically indicates high purity.[\[9\]](#)

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

- Apparatus: Thiele tube or small test tube, capillary tube (one end sealed), thermometer, heating bath (e.g., mineral oil).
- Procedure (Thiele Tube Method):
 - A small volume of the liquid (a few milliliters) is placed into a small test tube.
 - A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[\[10\]](#)
 - The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling liquid like mineral oil.
 - The apparatus is heated gently. As the boiling point is approached, a steady stream of bubbles will emerge from the open end of the capillary tube.[\[4\]](#)[\[10\]](#)
 - Heating is discontinued, and the apparatus is allowed to cool slowly.

- The boiling point is the temperature at which the bubble stream stops and the liquid just begins to be drawn back into the capillary tube.[\[10\]](#)[\[11\]](#)

Optical Rotation Measurement

Optical rotation is a measure of a compound's ability to rotate the plane of polarized light, a characteristic property of chiral molecules.

- Apparatus: Polarimeter, sample cell (typically 1 dm length), monochromatic light source (e.g., Sodium D-line, 589 nm).
- Procedure:
 - A solution of the compound is prepared at a known concentration (c , in g/mL) using a suitable solvent (e.g., methanol).
 - The polarimeter is calibrated (zeroed) using a blank cell filled only with the solvent.[\[12\]](#)
 - The sample cell is rinsed and filled with the prepared solution, ensuring no air bubbles are present in the light path.[\[13\]](#)
 - The cell is placed in the polarimeter, and the observed angle of rotation (α) is measured.[\[3\]](#)
 - The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l \times c)$ where l is the path length in decimeters (dm) and c is the concentration in g/mL.[\[14\]](#)

Density Measurement

Density is the mass per unit volume of a substance.

- Apparatus: Pycnometer or a graduated cylinder, electronic balance.
- Procedure (Gravimetric Method):
 - The mass of a clean, dry graduated cylinder or pycnometer is accurately measured using an electronic balance.[\[15\]](#)[\[16\]](#)

- A known volume of the liquid is carefully added to the graduated cylinder. For higher accuracy, a pycnometer of a precisely known volume is filled.
- The combined mass of the container and the liquid is measured.[15]
- The mass of the liquid is determined by subtracting the mass of the empty container.
- Density is calculated by dividing the mass of the liquid by its volume (Density = mass/volume).[16][17]

Refractive Index Measurement

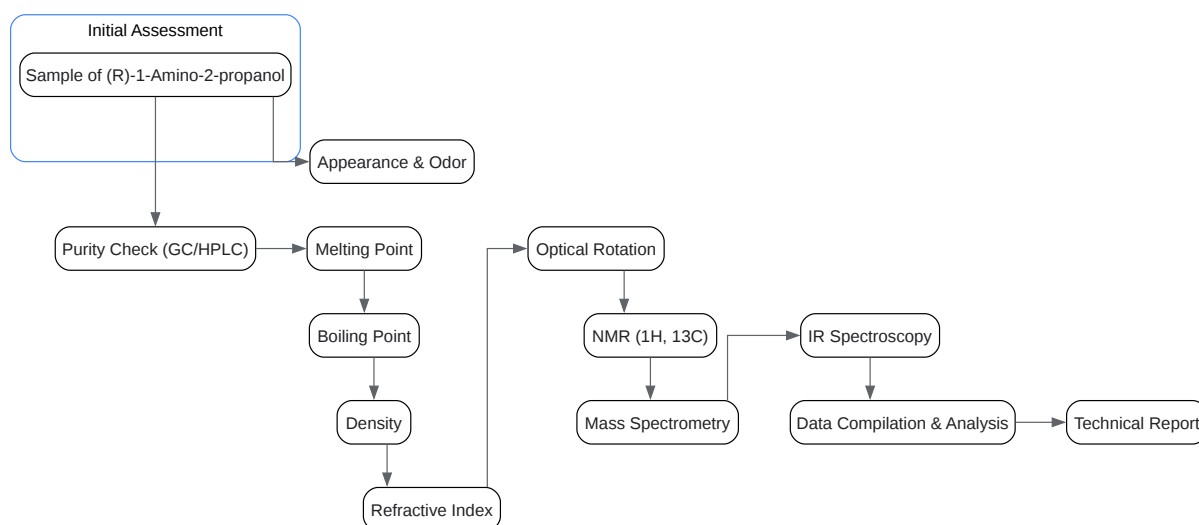
The refractive index measures how light propagates through a substance and is a characteristic constant for a pure compound under specific conditions.

- Apparatus: Abbe refractometer, light source, temperature-controlled water bath.
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index, such as distilled water ($n_D = 1.3330$ at 20°C).[18]
 - A few drops of the liquid sample are placed on the clean, dry surface of the lower prism.[19]
 - The prisms are closed and locked. The temperature is allowed to stabilize, typically at 20°C , using a circulating water bath.[19]
 - The light source is positioned to illuminate the prisms. While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark regions is centered on the crosshairs.[20]
 - The dispersion compensator is adjusted to eliminate any color fringes and sharpen the boundary line.
 - The refractive index value is read directly from the instrument's scale.[18]

Visualized Workflows and Pathways

General Characterization Workflow

The following diagram outlines a typical experimental workflow for the comprehensive physical and chemical characterization of a chiral compound such as (R)-1-Amino-2-propanol.

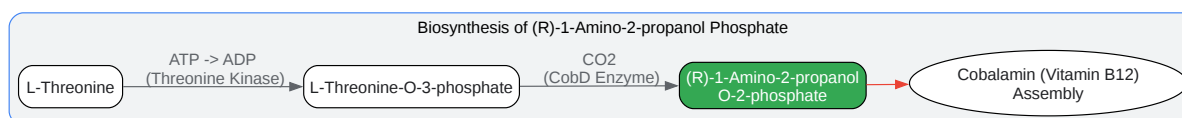


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Caption: Workflow for the physical and chemical characterization of a chiral compound.

Role in Cobalamin (Vitamin B12) Biosynthesis

(R)-1-Amino-2-propanol is a crucial precursor in the biosynthesis of the nucleotide loop of cobalamin (Vitamin B12). It is enzymatically produced from the amino acid L-threonine.[6][21] This pathway is significant in various bacteria.[8][22]



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Caption: Enzymatic conversion of L-Threonine to a key Vitamin B12 precursor.

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